

Quantitative Profiling of JWG-071

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: JWG-071

CAS No.: 2250323-50-1

Cat. No.: S531463

Get Quote

This table summarizes the core biochemical and physical data for **JWG-071**, which is crucial for planning and troubleshooting experiments.

Property	Specification / Value	Source / Context
Primary Target (IC ₅₀)	ERK5 (88 nM)	[1] [2] [3]
Secondary Target (IC ₅₀)	LRRK2 (109 nM)	[1] [2] [3]
Bromodomain Activity (IC ₅₀)	BRD4 (1 μM)	[4]
Purity	≥98% (HPLC)	[1]
Physical Form	White to beige or light yellow powder	[1] [2]
Solubility (Stock)	~100 mg/mL (~163.2 mM) in DMSO	[2]
Recommended Storage	Powder: -20°C; Solution: -80°C (short-term: -20°C)	[2] [3]
Molecular Weight	612.76 g/mol	[2] [3]
CAS Number	2250323-50-1	[2] [4]

Example Experimental Protocols

The following are specific methodologies where **JWG-071** has been successfully employed in recent scientific studies.

Protocol 1: Sensitizing Cells to TRAIL-Induced Apoptosis

This protocol is adapted from a 2023 study investigating how ERK5 inhibition sensitizes cancer cells to death receptor agonists [5].

- **Cell Lines Used:** Endometrial cancer (Ishikawa, AN3CA, ARK1, ARK2), neuroblastoma (SK-N-AS), cervical (HeLa), non-small cell lung (A549), and prostate (LnCaP) cancer cells.
- **1. Pre-treatment with JWG-071:** Cells were treated with **JWG-071** across a dose range (e.g., 1-10 μ M) for a specified period (e.g., 1-2 hours).
- **2. Induction of Apoptosis:** Recombinant TRAIL (rTRAIL) was added to the culture medium at varying concentrations (e.g., for resistant Ishikawa cells, IC_{50} >150 ng/mL).
- **3. Assay Readout:**
 - **Cell Viability:** Measured using MTT assay.
 - **Apoptosis Confirmation:** Activation of caspase-8 and caspase-3 was monitored by immunoblot analysis. The pan-caspase inhibitor QVD-OPh was used to confirm the apoptotic mechanism.

Protocol 2: Investigating the ERK5/NF- κ B Pathway in Endometrial Cancer

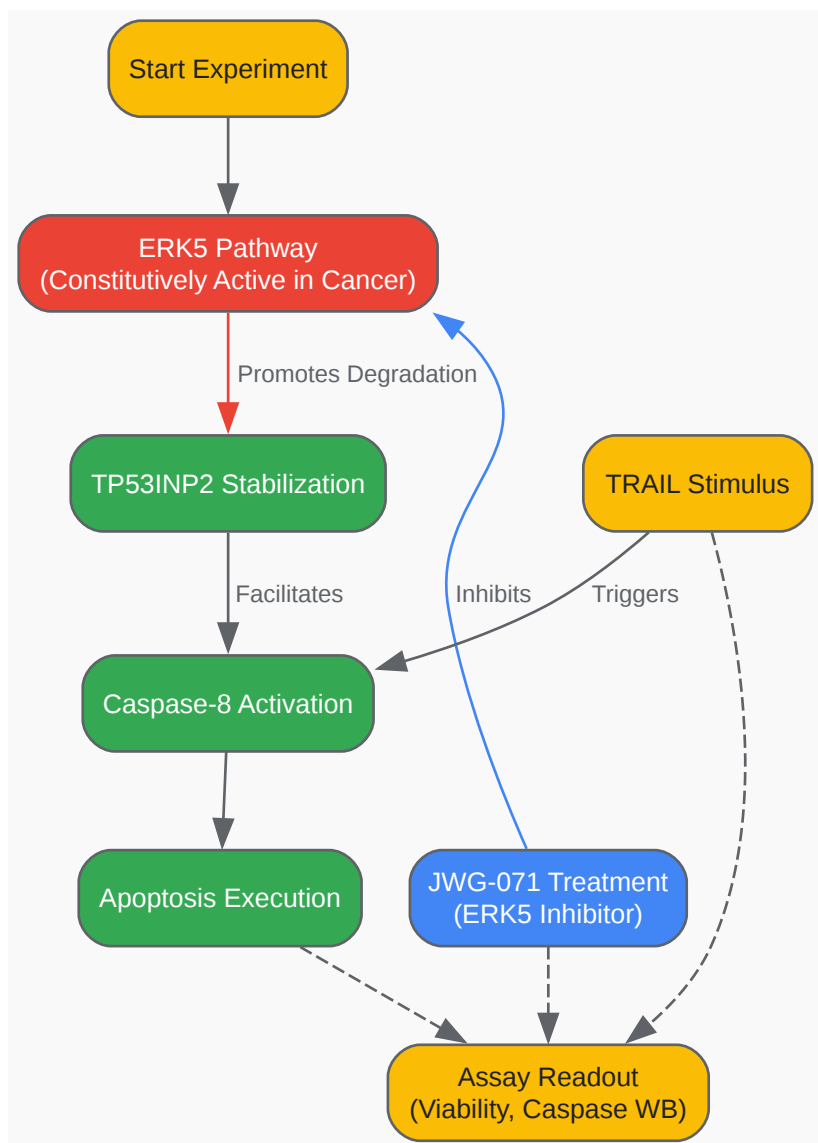
This protocol is from a 2022 study exploring the role of ERK5 in cell proliferation and survival [6].

- **Cell Lines Used:** Endometrial cancer cells (e.g., AN3CA, ARK1).
- **1. JWG-071 Treatment:** Cells were treated with **JWG-071** to inhibit ERK5 activity.
- **2. Stimulation:** Cells were stimulated with EGF to activate proliferation pathways.
- **3. Assay Readouts:**
 - **Proliferation:** Measured by cell counting assays using an automated cell counter.
 - **Pathway Analysis:** Protein expression and activity of ERK5 and NF- κ B pathway components (like p65/RELA and NEMO/IKK γ) were analyzed by immunoblotting of cell lysates.

Troubleshooting Common Issues

- Issue 1: Inconsistent Results or Off-Target Effects
 - **Potential Cause:** **JWG-071** has known secondary targets, notably LRRK2 and, at higher concentrations, the bromodomain BRD4 [7] [4].
 - **Recommendation:** Carefully consider your experimental context. For studies aiming to isolate ERK5-specific effects, using a concentration close to its IC₅₀ for ERK5 (e.g., 100-500 nM) is critical. Employ additional controls, such as genetic knockdown of ERK5, to confirm that observed phenotypes are due to ERK5 inhibition and not its other targets.
- Issue 2: Poor Solubility or Compound Precipitation
 - **Potential Cause:** **JWG-071** has high DMSO solubility but can precipitate when added to aqueous cell culture media [2].
 - **Recommendation:**
 - Prepare a fresh, high-quality stock solution in DMSO immediately before use.
 - When diluting into media, ensure the final DMSO concentration is kept low (typically ≤0.5%) and add the compound slowly while vortexing or gently agitating the media to ensure even dispersal.
 - Visually inspect solutions for cloudiness or precipitate.
- Issue 3: Lack of Expected Phenotypic Effect
 - **Potential Cause:** The cell line or model under investigation may not be dependent on the ERK5 signaling pathway [8].
 - **Recommendation:** Before extensive experimentation, validate that your model expresses ERK5 and that **JWG-071** is effectively engaging the target. This can be done by monitoring phosphorylation of ERK5 itself or known downstream substrates (like MEF2 transcription factors) via western blot.

The following diagram illustrates the core signaling pathway targeted by **JWG-071** and the experimental logic for its application in apoptosis sensitization, integrating the information from the protocols above.



[Click to download full resolution via product page](#)

Key Takeaways for Researchers

- **A Selective but Not Exclusive Probe:** **JWG-071** is valued as the first kinase-selective chemical probe for ERK5 [2] [3]. However, its activity against LRRK2 and BRD4 means that **dose selection and proper controls are paramount** for attributing observed effects specifically to ERK5 inhibition.
- **Handle with Care:** The compound requires specific storage conditions and careful solubilization to maintain stability and prevent precipitation in assays [1] [2].
- **Context-Dependent Activity:** The biological effect of **JWG-071** is highly dependent on the cellular context, particularly the cancer type's reliance on the ERK5 pathway for survival and proliferation [6] [5] [8].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. JWG-071 \geq 98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
2. - JWG | ERK5 probe | CAS# 2250323-50-1 | InvivoChem 071 [invivochem.com]
3. JWG-071 | Mechanism | Concentration [selleckchem.com]
4. - JWG | ERK | Epigenetic Reader Domain | TargetMol 071 [targetmol.com]
5. MAP kinase ERK5 modulates cancer cell sensitivity to ... [nature.com]
6. The ERK5/NF- κ B signaling pathway targets endometrial ... [pmc.ncbi.nlm.nih.gov]
7. Structural and atropisomeric factors governing the selectivity ... [pmc.ncbi.nlm.nih.gov]
8. ERK5 Signalling and Resistance to ERK1/2 Pathway ... [frontiersin.org]

To cite this document: Smolecule. [Quantitative Profiling of JWG-071]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b531463#jwg-071-assay-variability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com